YS-363 for EGFR-Mutated NSCLC: A Technical Guide

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Compound of Interest

Compound Name:	*YS-363*
Cat. No.:	*B12370453*

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This technical guide provides an in-depth overview of **YS-363**, a novel, potent, and selective reversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) for the potential treatment of EGFR-mutated Non-Small Cell Lung Cancer (NSCLC). This document collates available preclinical data, outlines detailed experimental methodologies for key assays, and presents critical signaling pathways and experimental workflows through structured diagrams.

Core Data Presentation

The following tables summarize the quantitative data available for **YS-363**, showcasing its potency against wild-type and a common mutant form of EGFR.

Table 1: In Vitro EGFR Kinase Inhibitory Activity of **YS-363**

Target	IC50 (nM)
EGFR (Wild-Type)	0.96[1][2]
EGFR (L858R Mutant)	0.67[1][2]

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Table 2: Cellular Effects of **YS-363** in EGFR-Dependent NSCLC Models

Assay	Observed Effect
Cell Proliferation	Potent inhibition[2][3]
Cell Migration	Excellent inhibitory activity[2][3]
Cell Cycle	Induction of G0/G1 cell cycle arrest[1][2]
Apoptosis	Induction of apoptosis[1][2]

Table 3: In Vivo Antitumor Activity of **YS-363**

Model	Administration	Outcome
EGFR-dependent Xenograft	Oral	Substantial suppression of tumor growth[2][3]

Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key concepts related to **YS-363**'s mechanism of action and experimental evaluation.

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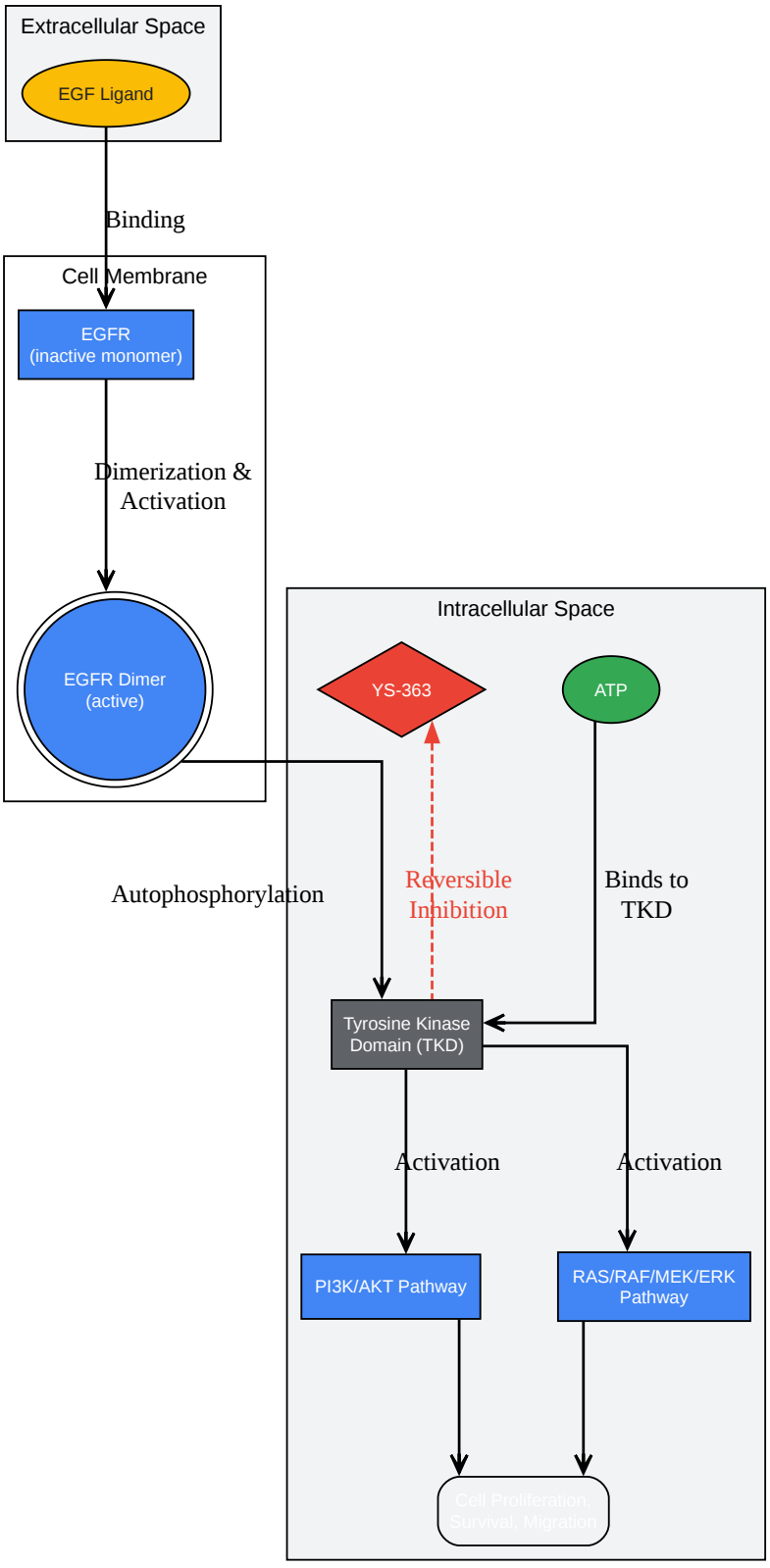

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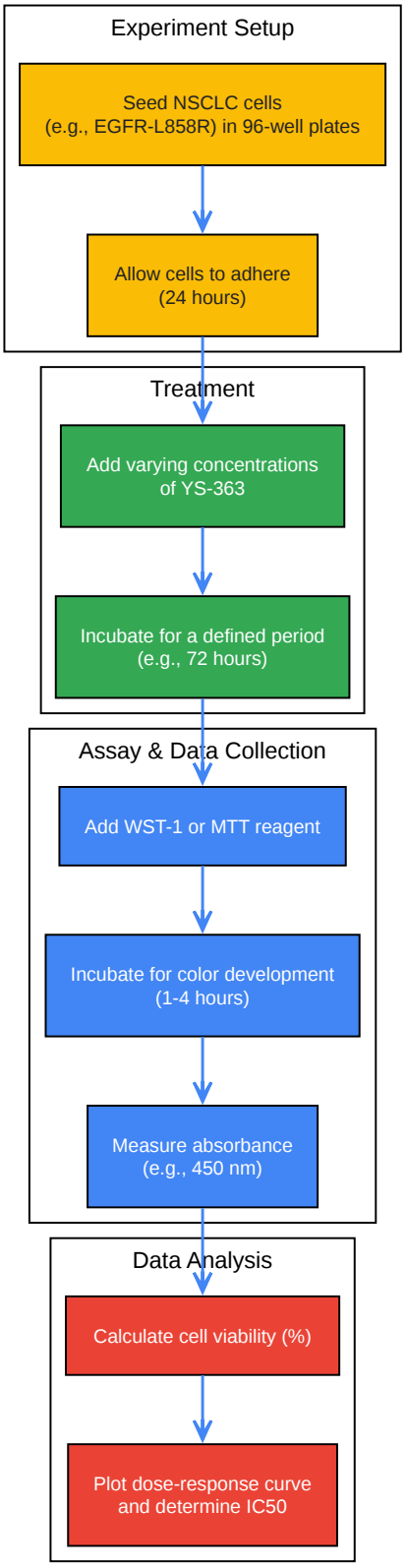

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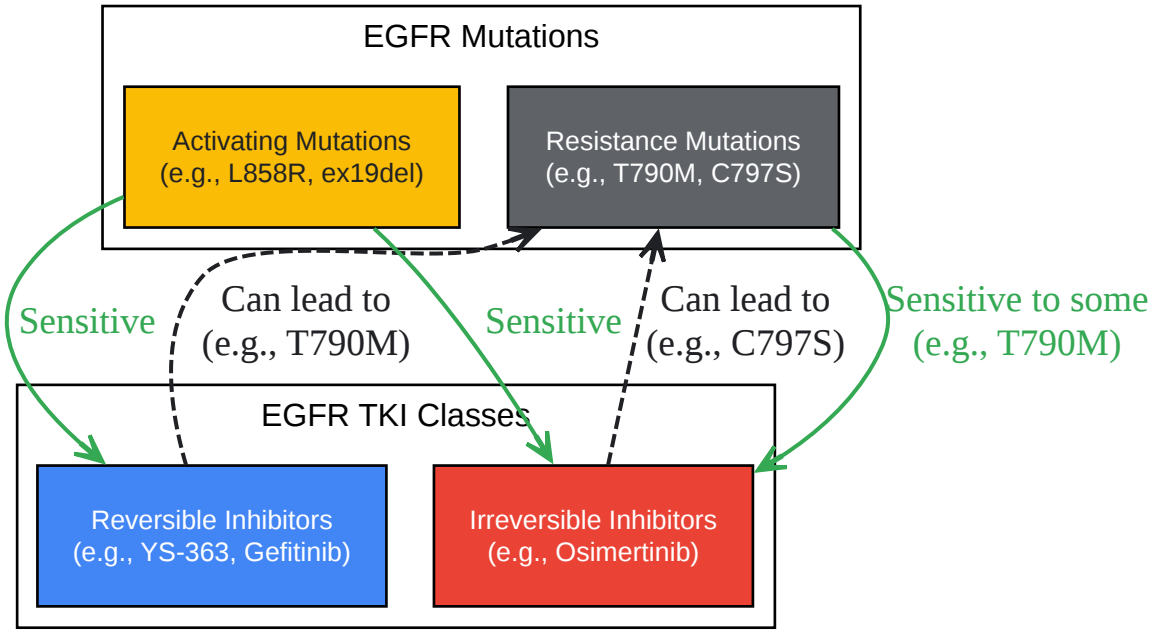

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